

Thermochemical Profile of 2-Pentadecanone: A Technical Guide

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Compound of Interest

Compound Name: 2-Pentadecanone

Cat. No.: B165419

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This guide provides a comprehensive overview of the thermochemical data for **2-Pentadecanone** ($C_{15}H_{30}O$), tailored for researchers, scientists, and professionals in drug development. It includes a summary of key thermochemical properties, detailed experimental methodologies for their determination, and a visualization of a fundamental chemical equilibrium.

Core Thermochemical Data

2-Pentadecanone, also known as methyl tridecyl ketone, is a long-chain saturated ketone. An understanding of its thermochemical properties is essential for various applications, including reaction calorimetry, process design, and safety analysis. The following table summarizes the key experimental and calculated thermochemical data for **2-Pentadecanone**.

Thermochemical Property	Value	Units	Measurement/Calculation Method & Reference
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	84.69	kJ/mol	Derived from Sublimation and Fusion Enthalpies[1]
Enthalpy of Fusion ($\Delta_{\text{fus}}H^\circ$)	54.57 ± 0.33	kJ/mol	Calorimetry at 312.2 K[1]
Enthalpy of Sublimation ($\Delta_{\text{sub}}H^\circ$)	139.26 ± 1.62	kJ/mol	Calorimetry at 298.15 K[1]
Entropy of Fusion ($\Delta_{\text{fus}}S^\circ$)	174.8	J/(mol·K)	Calorimetry at 312.2 K
Solid Heat Capacity ($C_{p,\text{solid}}$)	426.8	J/(mol·K)	At 298.15 K
Standard Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	-53.50	kJ/mol	Joback Method (Calculated)
Standard Enthalpy of Formation ($\Delta_f H^\circ$)	-465.51	kJ/mol	Joback Method (Calculated)

Experimental Protocols

The experimental determination of the thermochemical data for **2-Pentadecanone**, as reported by Sunner, Svensson, and Zelepuga in 1979, involved a combination of calorimetric techniques to ascertain the enthalpies of fusion and sublimation. The enthalpy of vaporization was subsequently derived from these experimental values.[1]

Determination of Enthalpy of Fusion ($\Delta_{\text{fus}}H^\circ$)

The enthalpy of fusion was determined using calorimetry. A general procedure for such a measurement on a solid organic compound like **2-Pentadecanone** is as follows:

- **Sample Preparation:** A precisely weighed sample of high-purity **2-Pentadecanone** is sealed in a sample pan or ampoule.
- **Calorimeter Setup:** The sample is placed in a calorimeter, often a Differential Scanning Calorimeter (DSC), which measures the difference in heat flow between the sample and a reference pan.
- **Temperature Program:** The sample is subjected to a controlled temperature program. It is first cooled to a temperature well below its melting point to ensure complete crystallization. Then, the sample is heated at a constant rate through its melting transition.
- **Data Acquisition:** The heat flow to the sample is recorded as a function of temperature. The melting of the sample results in an endothermic peak on the thermogram.
- **Data Analysis:** The area under the melting peak is integrated to determine the total heat absorbed during fusion. This value, divided by the molar amount of the sample, yields the molar enthalpy of fusion.

Determination of Enthalpy of Sublimation ($\Delta_{\text{sub}}H^\circ$)

The enthalpy of sublimation was also determined calorimetrically. For a solid with a low vapor pressure like **2-Pentadecanone**, this can be a challenging measurement. The general methodology involves:

- **Apparatus:** A specialized sublimation calorimeter is used. This apparatus allows for the complete vaporization of a solid sample under vacuum or in a stream of inert gas at a constant temperature.
- **Sample Introduction:** A small, accurately weighed amount of **2-Pentadecanone** is placed in the calorimeter.
- **Isothermal Sublimation:** The sample is heated to a constant temperature (in this case, 298.15 K), and the energy required to cause the complete sublimation of the sample is measured. This is often done by measuring the electrical energy supplied to a heater to maintain isothermal conditions during the sublimation process.

- Calculation: The total energy input, corrected for any heat losses, divided by the number of moles of the sublimed sample gives the molar enthalpy of sublimation.

Derivation of Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)

The enthalpy of vaporization at 298.15 K was not measured directly but was derived using Hess's Law, based on the experimentally determined enthalpies of sublimation and fusion. The relationship is as follows:

$$\Delta_{\text{sub}}H^\circ = \Delta_{\text{fus}}H^\circ + \Delta_{\text{vap}}H^\circ$$

Therefore, the enthalpy of vaporization is calculated as:

$$\Delta_{\text{vap}}H^\circ = \Delta_{\text{sub}}H^\circ - \Delta_{\text{fus}}H^\circ$$

This approach is particularly useful for high-boiling, low-volatility compounds where direct measurement of the enthalpy of vaporization at standard temperature can be difficult.

Chemical Equilibria: Keto-Enol Tautomerization

Ketones, such as **2-Pentadecanone**, exist in equilibrium with their corresponding enol tautomers. This keto-enol tautomerization is a fundamental reaction that influences the reactivity of the ketone. The equilibrium generally favors the keto form for simple ketones.

Caption: Keto-enol tautomerization of **2-Pentadecanone**.

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References

- 1. Redirecting [linkinghub.elsevier.com]
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